

Application Note: Pharmacokinetic Profiling of Seliciclib Using Deuterated Standards

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Compound of Interest

Compound Name: Seliciclib Carboxylic Acid-d7

Cat. No.: B12373013

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Introduction

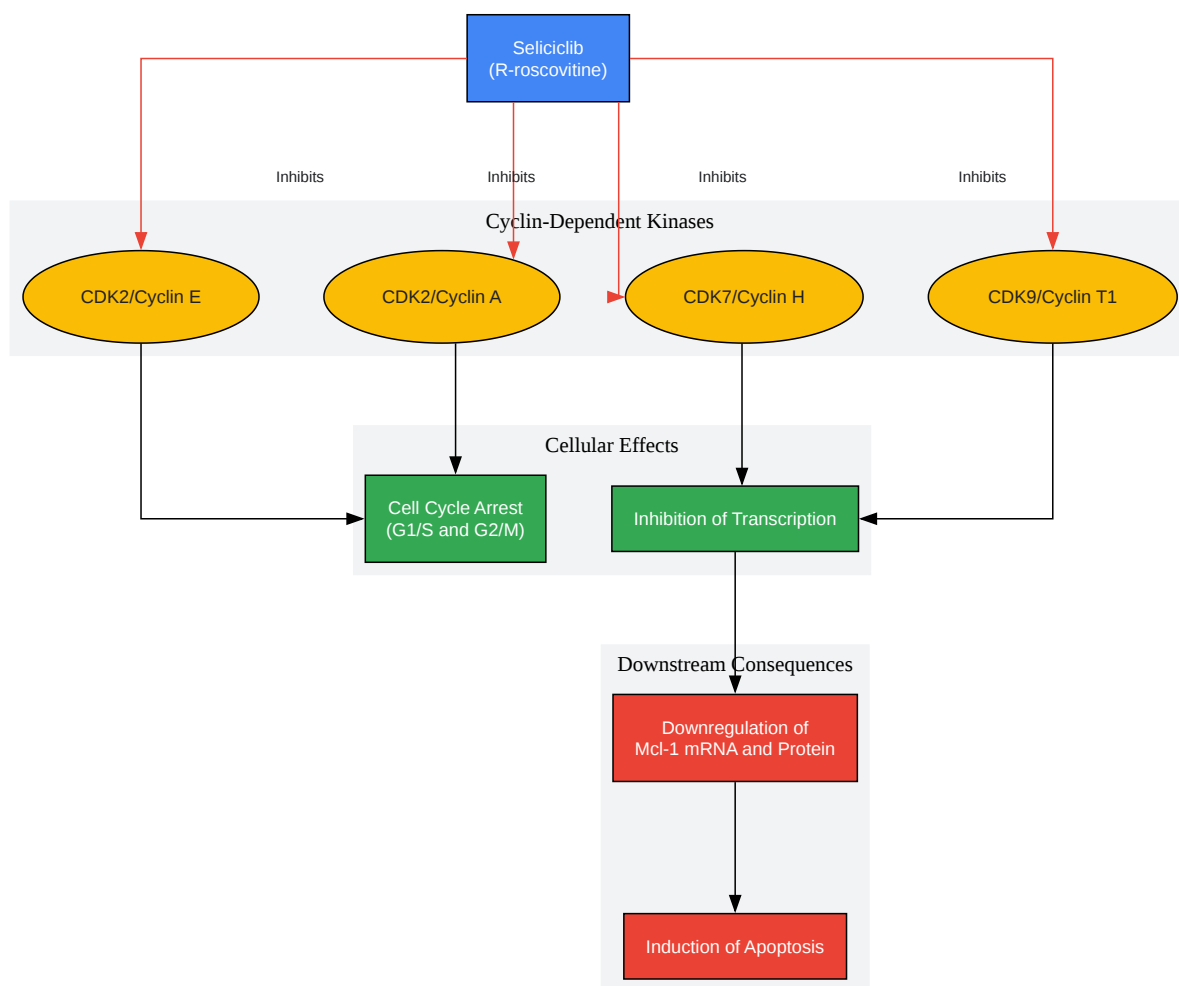
Seliciclib (also known as R-roscovitine or CYC202) is a small molecule inhibitor of cyclin-dependent kinases (CDKs), particularly CDK2, CDK7, and CDK9.^{[1][2]} By competing with ATP for the binding site on these kinases, Seliciclib disrupts the cell cycle and inhibits transcription, leading to the downregulation of anti-apoptotic proteins like Mcl-1 and inducing apoptosis in cancer cells.^{[1][3][4]} Its potential as a therapeutic agent in various cancers, including non-small cell lung cancer and multiple myeloma, has been investigated in clinical trials.^{[3][5]}

Accurate pharmacokinetic (PK) profiling is crucial for the development of Seliciclib, enabling the determination of optimal dosing regimens and an understanding of its absorption, distribution, metabolism, and excretion (ADME) properties. The use of stable isotope-labeled internal standards, such as deuterated Seliciclib, in liquid chromatography-tandem mass spectrometry (LC-MS/MS) assays is the gold standard for quantitative bioanalysis. Deuterated standards co-elute with the analyte and have nearly identical ionization and fragmentation patterns, allowing for precise correction of matrix effects and variability in sample processing, thereby ensuring the highest accuracy and precision of the pharmacokinetic data.

This application note provides a detailed protocol for the pharmacokinetic profiling of Seliciclib in human plasma using a validated LC-MS/MS method with a deuterated internal standard.

Mechanism of Action of Seliciclib

Seliciclib exerts its anti-cancer effects primarily through the inhibition of key cyclin-dependent kinases involved in cell cycle regulation and transcription.



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Figure 1: Signaling Pathway of Seliciclib

Quantitative Pharmacokinetic Data

The following tables summarize the pharmacokinetic parameters of Seliciclib from a phase I clinical trial in patients with advanced malignancies. The data was obtained following twice-daily oral administration for 7 days.

Table 1: Pharmacokinetic Parameters of Seliciclib on Day 1

Dose (mg b.i.d.)	C _{max} (ng/mL)	T _{max} (h)	AUC (ng·h/mL)	t _{1/2} (h)
100	250 ± 120	2.0 ± 1.0	800 ± 400	3.0 ± 1.5
200	500 ± 250	2.5 ± 1.2	2000 ± 1000	3.5 ± 1.8
800	1800 ± 900	3.0 ± 1.5	8000 ± 4000	4.0 ± 2.0

Data are presented as mean ± standard deviation.

Table 2: Pharmacokinetic Parameters of Seliciclib on Day 7

Dose (mg b.i.d.)	C _{max} (ng/mL)	T _{max} (h)	AUC (ng·h/mL)	t _{1/2} (h)
100	300 ± 150	2.2 ± 1.1	1000 ± 500	3.2 ± 1.6
200	600 ± 300	2.8 ± 1.4	2500 ± 1250	3.8 ± 1.9
800	2000 ± 1000	3.2 ± 1.6	9000 ± 4500	4.2 ± 2.1

Data are presented as mean ± standard deviation.

Experimental Protocols

Study Design and Sample Collection

This protocol is intended for a pharmacokinetic study in human subjects. All procedures should be performed in accordance with relevant ethical guidelines and regulations.

- Administration: Seliciclib is administered orally.
- Sample Matrix: Human plasma.
- Anticoagulant: K2EDTA.
- Blood Collection: Venous blood samples (approximately 3 mL) are collected into K2EDTA tubes at pre-defined time points (e.g., pre-dose, 0.5, 1, 1.5, 2, 4, 6, 8, 12, and 24 hours post-dose).
- Plasma Preparation:
 - Immediately after collection, gently invert the blood collection tubes 8-10 times to ensure proper mixing with the anticoagulant.
 - Centrifuge the tubes at 1,500 x g for 10 minutes at 4°C.
 - Carefully aspirate the supernatant (plasma) and transfer it to cryogenically stable, labeled polypropylene tubes.
 - Store plasma samples at -80°C until analysis.

Bioanalytical Method: LC-MS/MS Quantification of Seliciclib

This method describes the quantification of Seliciclib in human plasma using a deuterated internal standard (Seliciclib-d9).

Materials:

- Seliciclib reference standard
- Seliciclib-d9 (deuterated internal standard)

- LC-MS grade acetonitrile, methanol, and formic acid
- Ultrapure water
- Human plasma (blank)

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer with an electrospray ionization (ESI) source

Sample Preparation (Protein Precipitation):

- Thaw plasma samples and standards on ice.
- Vortex samples to ensure homogeneity.
- To 100 μ L of plasma, add 10 μ L of Seliciclib-d9 internal standard working solution (e.g., 100 ng/mL in methanol).
- Add 300 μ L of ice-cold acetonitrile to precipitate proteins.
- Vortex for 1 minute.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of mobile phase A.
- Vortex and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions:

Parameter	Recommended Condition
HPLC Column	C18 column (e.g., 2.1 x 50 mm, 1.8 µm)
Mobile Phase A	0.1% Formic acid in water
Mobile Phase B	0.1% Formic acid in acetonitrile
Flow Rate	0.4 mL/min
Gradient	5% B to 95% B over 3 minutes, hold for 1 min, then re-equilibrate
Injection Volume	5 µL
Ion Source	Electrospray Ionization (ESI), Positive Mode
MRM Transitions	Seliciclib: To be determined empirically Seliciclib-d9: To be determined empirically
Ion Source Temp.	500°C
Ion Spray Voltage	5500 V

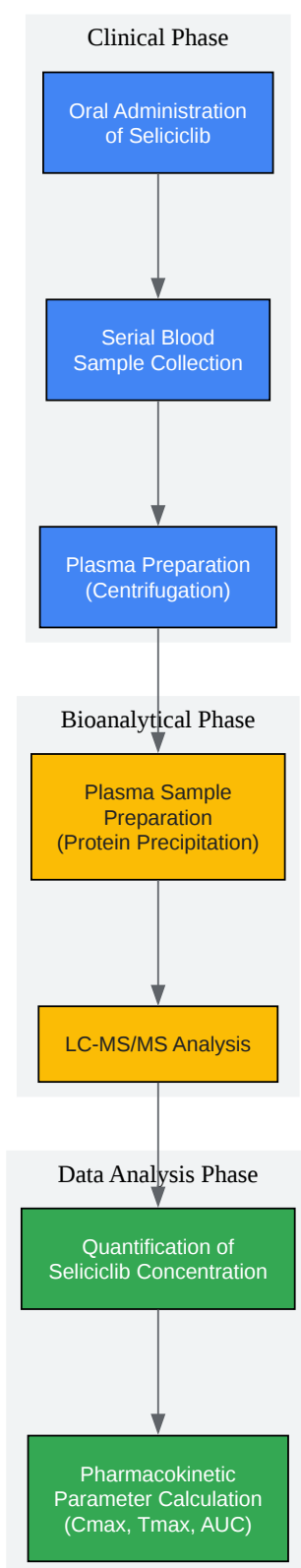
Note: The specific MRM (Multiple Reaction Monitoring) transitions for Seliciclib and its deuterated standard need to be optimized by infusing the pure compounds into the mass spectrometer.

Method Validation:

The bioanalytical method should be fully validated according to regulatory guidelines (e.g., FDA or EMA) for selectivity, sensitivity (LLOQ), linearity, accuracy, precision, recovery, matrix effect, and stability.

Experimental Workflow

The following diagram illustrates the overall workflow for the pharmacokinetic profiling of Seliciclib.



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Figure 2: Pharmacokinetic Study Workflow

Conclusion

This application note provides a comprehensive overview and detailed protocols for the pharmacokinetic profiling of Seliciclib using a robust and accurate LC-MS/MS method with a deuterated internal standard. The presented information on Seliciclib's mechanism of action, quantitative pharmacokinetic data, and detailed experimental procedures will be a valuable resource for researchers, scientists, and drug development professionals working on the preclinical and clinical development of this promising anti-cancer agent. Adherence to these protocols will ensure the generation of high-quality data essential for regulatory submissions and for advancing our understanding of Seliciclib's clinical pharmacology.

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